

An In-depth Technical Guide to 2-(3,4-Dimethylphenoxy)propanohydrazide

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Compound of Interest

Compound Name:	2-(3,4-Dimethylphenoxy)propanohydrazide
CAS No.:	438613-32-2
Cat. No.:	B1334280

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(3,4-Dimethylphenoxy)propanohydrazide**, a niche chemical compound with potential applications in medicinal chemistry and materials science. The document details its core molecular and physical properties, including its structure, molecular weight, and formula. A plausible and detailed synthetic pathway is proposed, grounded in established organic chemistry principles, to facilitate its laboratory preparation. Furthermore, this guide explores the potential research applications of this molecule, drawing insights from the known bioactivities of related hydrazide and phenoxy-based structures. This document is intended to serve as a foundational resource for scientists investigating this compound or similar chemical entities.

Chemical Identity and Core Properties

2-(3,4-Dimethylphenoxy)propanohydrazide is an organic molecule characterized by a central propanohydrazide scaffold linked to a 3,4-dimethylphenoxy group via an ether bond. The presence of the hydrazide functional group (-CONHNH₂) and the substituted aromatic ring are key determinants of its chemical reactivity and potential biological activity.

Molecular Structure

The definitive structure of the molecule consists of a 3,4-dimethylphenol moiety connected at the oxygen to the second carbon of a propane chain. The propane chain terminates in a hydrazide group.

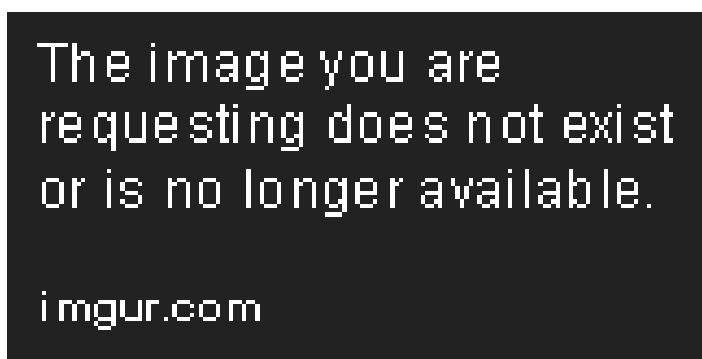


Figure 1: 2D Chemical Structure of **2-(3,4-Dimethylphenoxy)propanohydrazide**.

Physicochemical and Computed Data

A summary of the key identifiers and molecular properties for **2-(3,4-Dimethylphenoxy)propanohydrazide** is presented below. These values are critical for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
CAS Number	438613-32-2	[1][2][3][4]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂	[1][2][3][4]
Molecular Weight	208.26 g/mol	[1][2]
SMILES String	<chem>CC1=CC=C(OC(C(NN)=O)C)C=C1C</chem>	[1]
Topological Polar Surface Area (TPSA)	64.35 Å ²	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	3	[1]
Rotatable Bonds	3	[1]

Proposed Synthesis and Experimental Protocol

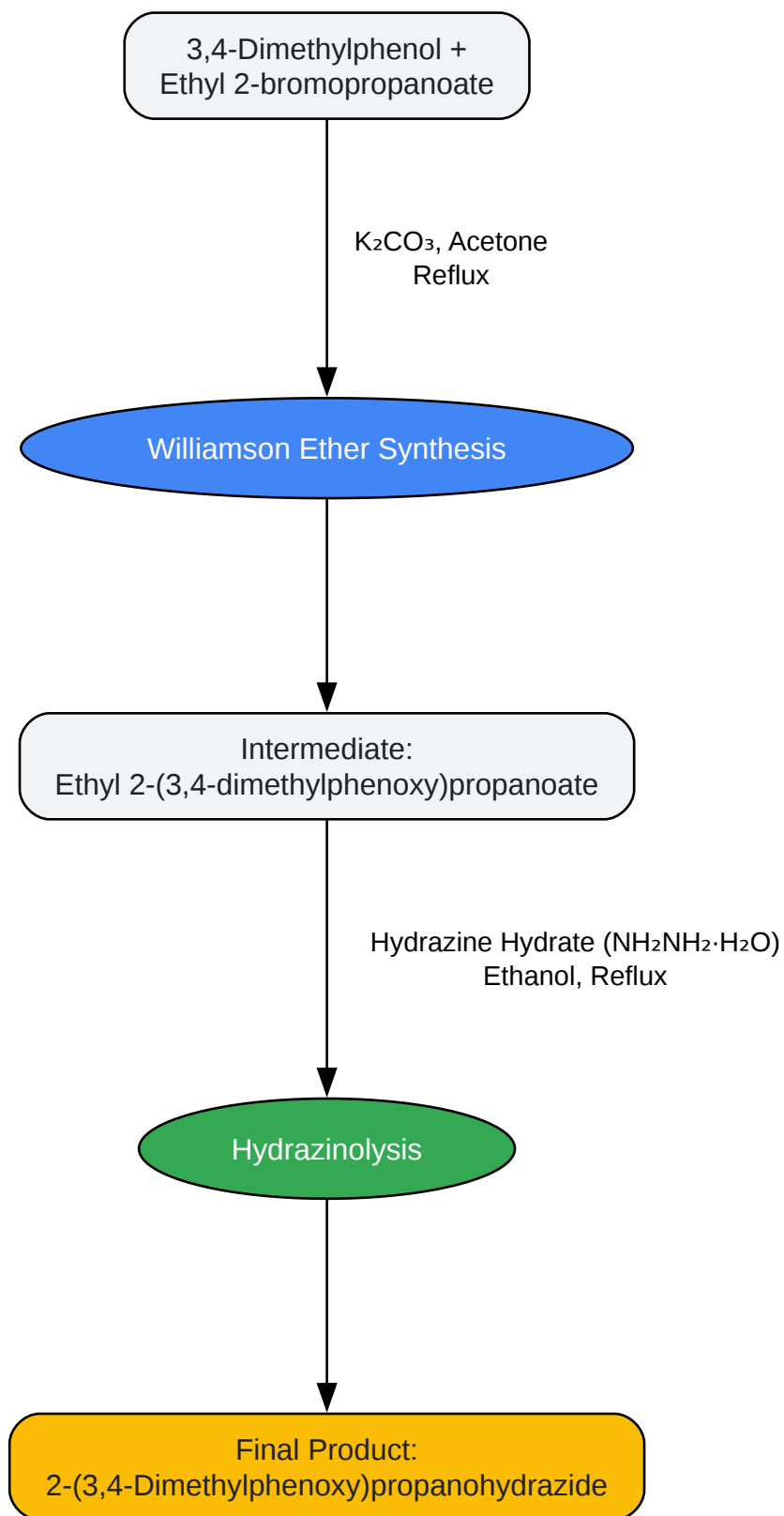
While specific documented syntheses for this exact molecule are not prevalent in mainstream literature, a logical and efficient synthetic route can be devised based on its structure. A two-step process involving a Williamson ether synthesis followed by hydrazinolysis is the most chemically sound approach.

Causality of Experimental Choices:

- **Step 1 (Williamson Ether Synthesis):** This classic and reliable method is ideal for forming the aryl ether bond. 3,4-Dimethylphenol is used as the nucleophile (after deprotonation) and an ethyl 2-halopropanoate (e.g., ethyl 2-bromopropanoate) serves as the electrophile. The base (e.g., K₂CO₃) is chosen for its moderate strength and ease of removal.
- **Step 2 (Hydrazinolysis):** The conversion of the resulting ester to the desired hydrazide is efficiently achieved by reaction with hydrazine hydrate. This is a standard and high-yielding transformation for ester-to-hydrazide conversion.

Synthetic Workflow Diagram

The proposed synthetic pathway is visualized below, outlining the transformation from starting materials to the final product.



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A proposed two-step synthesis for **2-(3,4-Dimethylphenoxy)propanohydrazide**.

Step-by-Step Experimental Protocol

Step 1: Synthesis of Ethyl 2-(3,4-dimethylphenoxy)propanoate

- To a round-bottom flask equipped with a reflux condenser, add 3,4-dimethylphenol (1.0 eq), anhydrous potassium carbonate (1.5 eq), and acetone.
- Stir the suspension vigorously and add ethyl 2-bromopropanoate (1.1 eq) dropwise.
- Heat the reaction mixture to reflux and maintain for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- Purify the crude product via column chromatography (silica gel, using a hexane/ethyl acetate gradient) to yield the pure intermediate ester.

Step 2: Synthesis of **2-(3,4-Dimethylphenoxy)propanohydrazide**

- Dissolve the purified ethyl 2-(3,4-dimethylphenoxy)propanoate (1.0 eq) in ethanol in a round-bottom flask.
- Add hydrazine hydrate (3.0-5.0 eq) to the solution.
- Heat the mixture to reflux for 4-8 hours. The formation of a precipitate may be observed.
- Monitor the reaction by TLC until the starting ester is consumed.
- Cool the reaction mixture in an ice bath to maximize precipitation of the product.
- Collect the solid product by vacuum filtration, wash with cold ethanol, and dry under vacuum to yield the final hydrazide compound.

Potential Applications and Research Directions

The molecular architecture of **2-(3,4-Dimethylphenoxy)propanohydrazide** suggests several avenues for research, particularly in drug discovery and development. The hydrazide moiety is a versatile functional group known to be a key pharmacophore in a wide range of biologically active compounds.

- **Antimicrobial Agents:** Benzohydrazide derivatives have been extensively studied and are known to exhibit antimicrobial, antifungal, and antimycobacterial properties.[5] The combination of the hydrazide core with the lipophilic dimethylphenoxy group could lead to compounds with enhanced cell membrane penetration and novel antimicrobial activity.
- **Anticancer Research:** The hydrazide and related hydrazone scaffolds are present in numerous compounds evaluated as potential anticancer agents.[6][7][8] These molecules can act through various mechanisms, including the inhibition of critical enzymes like EGFR kinase or by inducing apoptosis.[7] Investigating the cytotoxicity of **2-(3,4-Dimethylphenoxy)propanohydrazide** against various cancer cell lines would be a logical first step.
- **Enzyme Inhibition:** Hydrazides are known inhibitors of various enzymes, including monoamine oxidases (MAOs), which are targets for antidepressant drugs.[9] The specific substitution pattern on the phenoxy ring could be tailored to achieve selective inhibition of enzyme isoforms.

Conclusion

2-(3,4-Dimethylphenoxy)propanohydrazide is a well-defined chemical entity with a molecular formula of $C_{11}H_{16}N_2O_2$ and a molecular weight of 208.26 g/mol.[1][2] Its structure, featuring a hydrazide functional group and a substituted aromatic ring, makes it an interesting candidate for further investigation in medicinal chemistry. The proposed two-step synthesis provides a reliable and scalable method for its preparation, enabling researchers to access this compound for biological screening and materials science applications. The established bioactivities of related hydrazide derivatives suggest that this molecule warrants exploration for its potential antimicrobial, anticancer, and enzyme-inhibitory properties.

References

- HXCHEM. **2-(3,4-Dimethylphenoxy)propanohydrazide**/CAS:438613-32-2. [[Link](#)]
- BuyersGuideChem. **2-(3,4-Dimethylphenoxy)propanohydrazide** | C11H16 N2 O2. [[Link](#)]
- BuyersGuideChem. **2-(3,4-Dimethylphenoxy)propanohydrazide** | 438613-32-2. [[Link](#)]
- MDPI. Efficient Green Synthesis of Hydrazide Derivatives Using L-Proline: Structural Characterization, Anticancer Activity, and Molecular Docking Studies. [[Link](#)]
- National Institutes of Health (NIH). Design, Synthesis and Biological Evaluation of Benzohydrazide Derivatives Containing Dihydropyrazoles as Potential EGFR Kinase Inhibitors. [[Link](#)]
- Der Pharma Chemica. Synthesis, characterization and biological applications of substituted benzohydrazide derivatives. [[Link](#)]
- Pensoft Publishers. Synthesis, biological evaluation, and molecular docking of benzhydrazide derivatives. [[Link](#)]
- PubMed Central. Design, synthesis, and evaluation of novel benzoylhydrazone derivatives as Nur77 modulators with potent antitumor activity against hepatocellular carcinoma. [[Link](#)]

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Sources

- 1. chemscene.com [chemscene.com]
- 2. scbt.com [scbt.com]
- 3. [2-\(3,4-dimethylphenoxy\)propanohydrazide,\(CAS# 438613-32-2\)|Sinfoo BIOCHEM](https://sinfoobiotech.com) [sinfoobiotech.com]
- 4. [2-\(3,4-Dimethylphenoxy\)propanohydrazide | C11H16 N2 O2 - BuyersGuideChem](https://buyersguidechem.com) [buyersguidechem.com]

- [5. derpharmachemica.com \[derpharmachemica.com\]](#)
- [6. Efficient Green Synthesis of Hydrazone Derivatives Using L-Proline: Structural Characterization, Anticancer Activity, and Molecular Docking Studies \[mdpi.com\]](#)
- [7. Design, Synthesis and Biological Evaluation of Benzohydrazone Derivatives Containing Dihydropyrazoles as Potential EGFR Kinase Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Design, synthesis, and evaluation of novel benzoylhydrazone derivatives as Nur77 modulators with potent antitumor activity against hepatocellular carcinoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Synthesis, biological evaluation, and molecular docking of benzhydrazone derivatives \[pharmacia.pensoft.net\]](#)
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